

Clovanediol: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Clovanediol

Cat. No.: B207012

[Get Quote](#)

CAS Number: 2649-64-1

This technical guide provides an in-depth overview of **Clovanediol**, a sesquiterpenoid diol, for researchers, scientists, and drug development professionals. It covers the compound's properties, potential biological activities, and generalized experimental protocols for its study.

Chemical and Physical Properties

Clovanediol is a natural product found in various plants, including guava (*Psidium guajava*) and cloves[1]. It belongs to the class of organic compounds known as diols, containing two hydroxyl functional groups[1]. Its chemical structure is based on the clovane skeleton, a tricyclic system that imparts unique stereochemical properties.

Table 1: Physicochemical Properties of **Clovanediol**

Property	Value	Source
CAS Number	2649-64-1	[1][2]
Molecular Formula	C ₁₅ H ₂₆ O ₂	[1][2]
Molecular Weight	238.37 g/mol	[2]
Appearance	Colorless to pale yellow liquid	[1]
Melting Point	159 °C	[2]
Boiling Point	319.8 ± 10.0 °C at 760 mmHg	[2]
Density	1.1 ± 0.1 g/cm ³	[2]
Solubility	Moderate in water; good in organic solvents	[1]
XLogP3	2.74	[2]

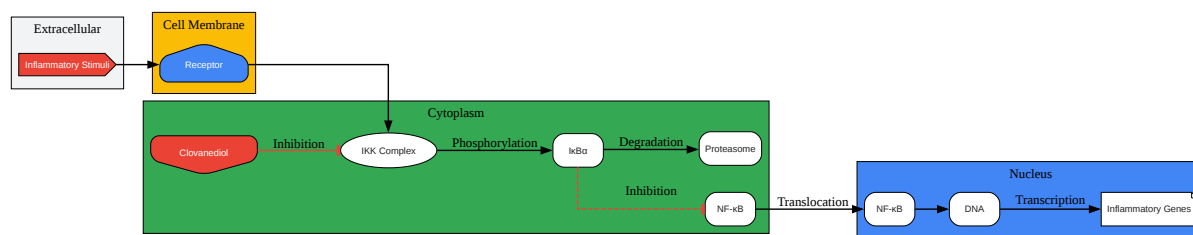
Biological Activity and Potential Mechanisms of Action

Clovanediol and related clovane-type terpenoids are of interest for their potential biological activities, including anti-inflammatory, antioxidant, and antimicrobial effects. While specific studies on **Clovanediol** are limited, the activities of similar natural products suggest potential mechanisms of action.

Anti-inflammatory Activity

Many terpenoids and flavonoids exhibit anti-inflammatory properties by modulating key signaling pathways. A primary target is the Nuclear Factor-kappa B (NF-κB) pathway, which is a central regulator of the inflammatory response.

Proposed Anti-inflammatory Signaling Pathway of **Clovanediol**



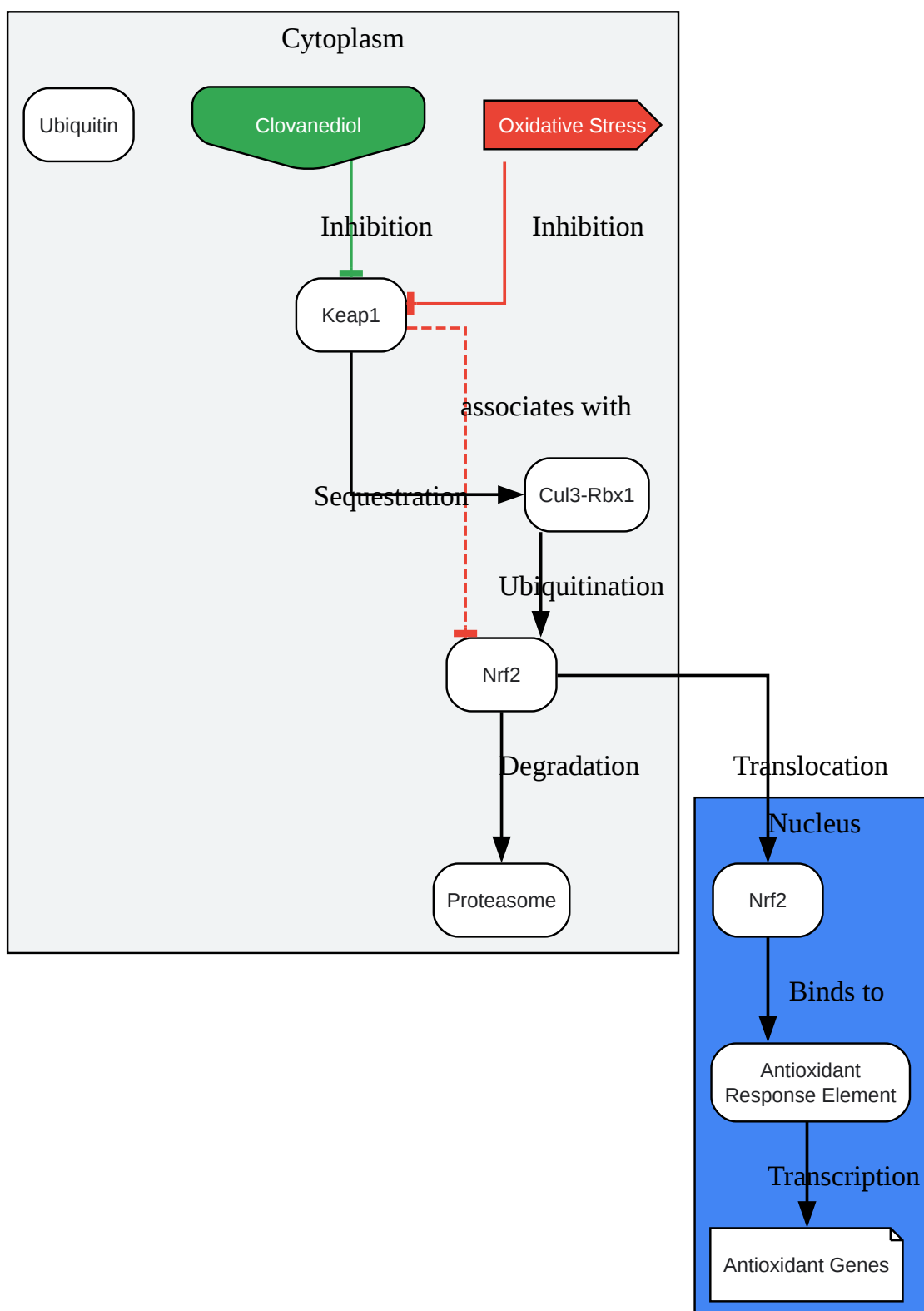
[Click to download full resolution via product page](#)

Caption: Proposed inhibition of the NF-κB signaling pathway by **Clovanediol**.

Antioxidant Activity

The antioxidant effects of many natural compounds are mediated through the activation of the Nuclear factor erythroid 2-related factor 2 (Nrf2) pathway. Nrf2 is a transcription factor that regulates the expression of a wide array of antioxidant and cytoprotective genes.

Proposed Antioxidant Signaling Pathway of **Clovanediol**



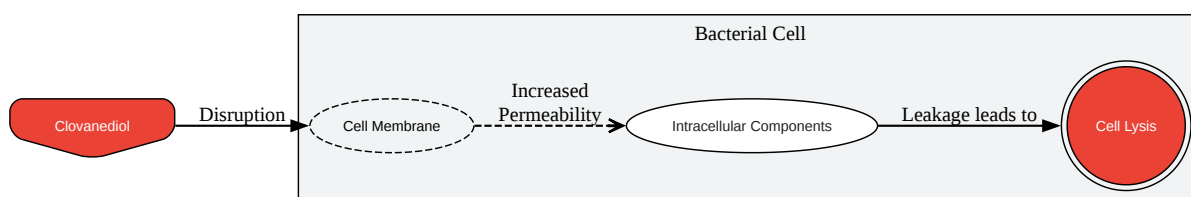
[Click to download full resolution via product page](#)

Caption: Proposed activation of the Nrf2 antioxidant pathway by **Clovanediol**.

Antimicrobial Activity

The antimicrobial properties of essential oils and their constituents, like those found in cloves, are often attributed to their ability to disrupt bacterial cell membranes. This disruption leads to increased membrane permeability, leakage of intracellular components, and ultimately, cell death.

Proposed Antimicrobial Mechanism of **Clovanediol**



[Click to download full resolution via product page](#)

Caption: Proposed antimicrobial action of **Clovanediol** via cell membrane disruption.

Experimental Protocols

While specific, detailed experimental protocols for **Clovanediol** are not readily available in the public domain, this section provides generalized methodologies for the extraction, purification, and characterization of **Clovanediol** from natural sources, based on standard practices for similar compounds.

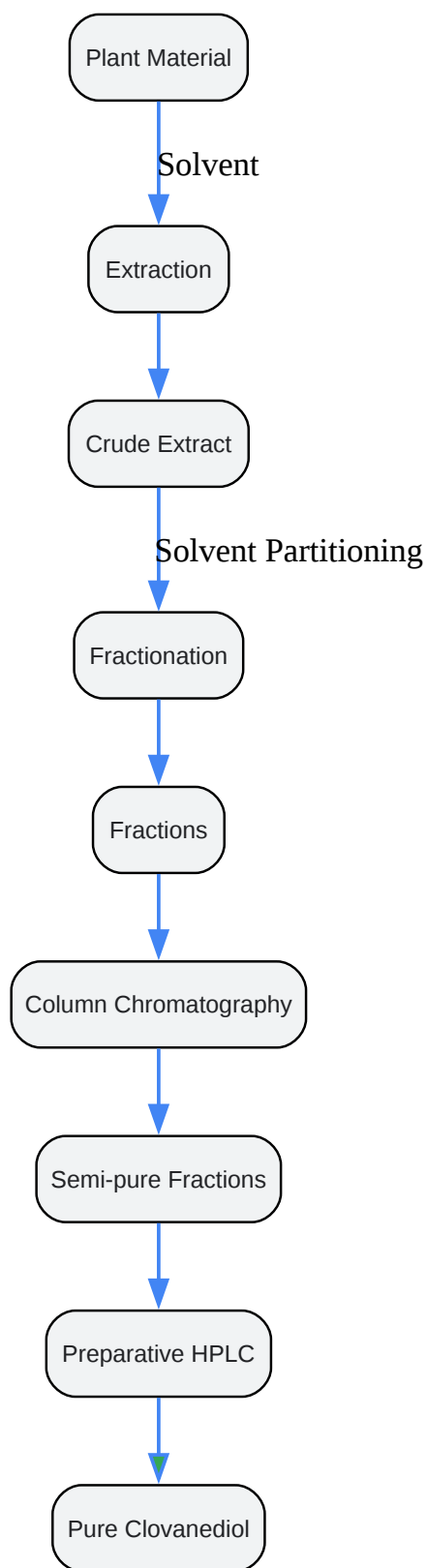
Extraction and Isolation from Plant Material (e.g., **Psidium guajava** leaves)

This protocol outlines a general procedure for the extraction and fractionation of compounds from guava leaves.

- Preparation of Plant Material:

- Freshly collected leaves are washed, shade-dried, and ground into a coarse powder.
- Extraction:
 - The powdered material is subjected to maceration or Soxhlet extraction with a suitable solvent, such as methanol or ethanol.
 - The resulting crude extract is concentrated under reduced pressure using a rotary evaporator.
- Fractionation:
 - The crude extract is suspended in water and sequentially partitioned with solvents of increasing polarity (e.g., n-hexane, chloroform, ethyl acetate, and n-butanol) to separate compounds based on their polarity.
- Isolation:
 - The fractions are then subjected to chromatographic techniques such as column chromatography over silica gel or Sephadex LH-20.
 - Fractions containing compounds of interest are further purified using preparative High-Performance Liquid Chromatography (HPLC).

Generalized Experimental Workflow for Isolation



[Click to download full resolution via product page](#)

Caption: A general workflow for the isolation and purification of **Clovanediol**.

Purification by High-Performance Liquid Chromatography (HPLC)

A generalized preparative HPLC method for the final purification of **Clovanediol** would involve:

- **Column:** A reversed-phase C18 column is typically used for the separation of moderately polar compounds like **Clovanediol**.
- **Mobile Phase:** A gradient elution with a mixture of water (often with a small amount of acid like formic or acetic acid to improve peak shape) and an organic solvent such as methanol or acetonitrile.
- **Detection:** A UV detector is commonly used, though an Evaporative Light Scattering Detector (ELSD) or Mass Spectrometer (MS) can also be employed.
- **Fraction Collection:** Fractions are collected based on the retention time of the peak corresponding to **Clovanediol**.

Structural Characterization

The structure of the purified **Clovanediol** can be confirmed using a combination of spectroscopic techniques:

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR are crucial for elucidating the carbon-hydrogen framework of the molecule. 2D NMR techniques (e.g., COSY, HSQC, HMBC) are used to establish the connectivity of atoms.
- **Mass Spectrometry (MS):** High-resolution mass spectrometry (HRMS) provides the exact molecular weight and elemental composition. Tandem mass spectrometry (MS/MS) is used to study the fragmentation pattern, which can provide further structural information.
- **Infrared (IR) Spectroscopy:** This technique helps to identify the functional groups present in the molecule, such as the hydroxyl (-OH) groups.

Synthesis

The total synthesis of clovane-type sesquiterpenoids, including precursors to **Clovanediol**, has been reported in the scientific literature. These synthetic routes are often complex and involve multiple steps to construct the intricate tricyclic core. Strategies may include cycloaddition reactions, radical cyclizations, and various stereoselective transformations to achieve the desired stereochemistry. Researchers interested in the synthesis of **Clovanediol** should refer to specialized organic chemistry literature on terpenoid synthesis.

Conclusion

Clovanediol is a naturally occurring sesquiterpenoid with potential biological activities that warrant further investigation. This guide provides a foundational understanding of its properties and outlines general experimental approaches for its study. Further research is needed to fully elucidate its specific mechanisms of action and to develop standardized protocols for its synthesis and analysis.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chem.pku.edu.cn [chem.pku.edu.cn]
- 2. A unified approach to highly functionalized clovane-type terpenoids: enantiocontrolled total synthesis of rumphellclovane E and sarinacetamides A and B - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Clovanediol: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b207012#clovanediol-cas-number-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com